

# Personal protective equipment for handling 3-Hydroxy-3-methyl-2-butanone

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## Compound of Interest

Compound Name: 3-Hydroxy-3-methyl-2-butanone

Cat. No.: B089657

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## Essential Safety and Handling Guide for 3-Hydroxy-3-methyl-2-butanone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **3-Hydroxy-3-methyl-2-butanone**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Identifier: **3-Hydroxy-3-methyl-2-butanone** CAS Number: 115-22-0

## Hazard Identification and Personal Protective Equipment (PPE)

**3-Hydroxy-3-methyl-2-butanone** is classified as a flammable liquid and vapor that can cause skin and serious eye irritation.<sup>[1][2]</sup> Adherence to proper PPE protocols is mandatory to minimize exposure and ensure personal safety.

Recommended Personal Protective Equipment:

| PPE Category                             | Specification                                                                                                                                               | Purpose                                               |
|------------------------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------|-------------------------------------------------------|
| Eye and Face Protection                  | Chemical safety goggles or a face shield.                                                                                                                   | To protect against splashes and eye irritation.[1][2] |
| Skin Protection                          | Chemical-resistant gloves (e.g., nitrile rubber).                                                                                                           | To prevent skin contact and irritation.[1]            |
| Protective clothing, such as a lab coat. | To protect against accidental spills and contamination of personal clothing.[1][2]                                                                          |                                                       |
| Respiratory Protection                   | Use in a well-ventilated area. A respirator with an appropriate filter (e.g., type ABEK) may be necessary if ventilation is inadequate or for large spills. | To avoid inhalation of vapors.                        |

## Operational Plan for Safe Handling

A systematic approach to handling **3-Hydroxy-3-methyl-2-butanone** is crucial for laboratory safety. The following step-by-step procedure outlines the key stages of handling this chemical from preparation to disposal.

### 1. Preparation and Engineering Controls:

- Ensure a well-ventilated work area, preferably a chemical fume hood.[1]
- Remove all potential ignition sources from the handling area, as the substance is flammable. [2][3] This includes open flames, hot surfaces, and spark-producing equipment.[2][3]
- Have an emergency eye wash station and safety shower readily accessible.
- Verify that all containers are properly labeled and sealed.[3]

### 2. Handling Procedure:

- Wear the appropriate PPE as specified in the table above before handling the chemical.

- Ground and bond containers when transferring the substance to prevent static discharge.[\[2\]](#)  
[\[3\]](#)
- Use only non-sparking tools.[\[2\]](#)[\[3\]](#)
- Avoid direct contact with skin and eyes.[\[1\]](#)
- Avoid inhaling vapors.
- Wash hands thoroughly after handling.[\[1\]](#)

### 3. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[\[1\]](#)[\[2\]](#)
- Keep containers tightly closed when not in use.[\[2\]](#)[\[3\]](#)
- Recommended storage temperature is between 2-8°C.[\[1\]](#)

### 4. Spill Management:

- In case of a spill, immediately evacuate non-essential personnel from the area.
- Remove all ignition sources.
- Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable, labeled container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

## Disposal Plan

Proper disposal of **3-Hydroxy-3-methyl-2-butanone** and its contaminated materials is critical to prevent environmental contamination and comply with regulations.

- Waste Classification: This chemical should be treated as hazardous waste.

- Disposal Method: Dispose of the waste material and its container at an approved waste disposal plant.[\[1\]](#)[\[2\]](#)
- Regulatory Compliance: All disposal activities must be in accordance with federal, state, and local regulations.[\[1\]](#) Do not dispose of down the drain.

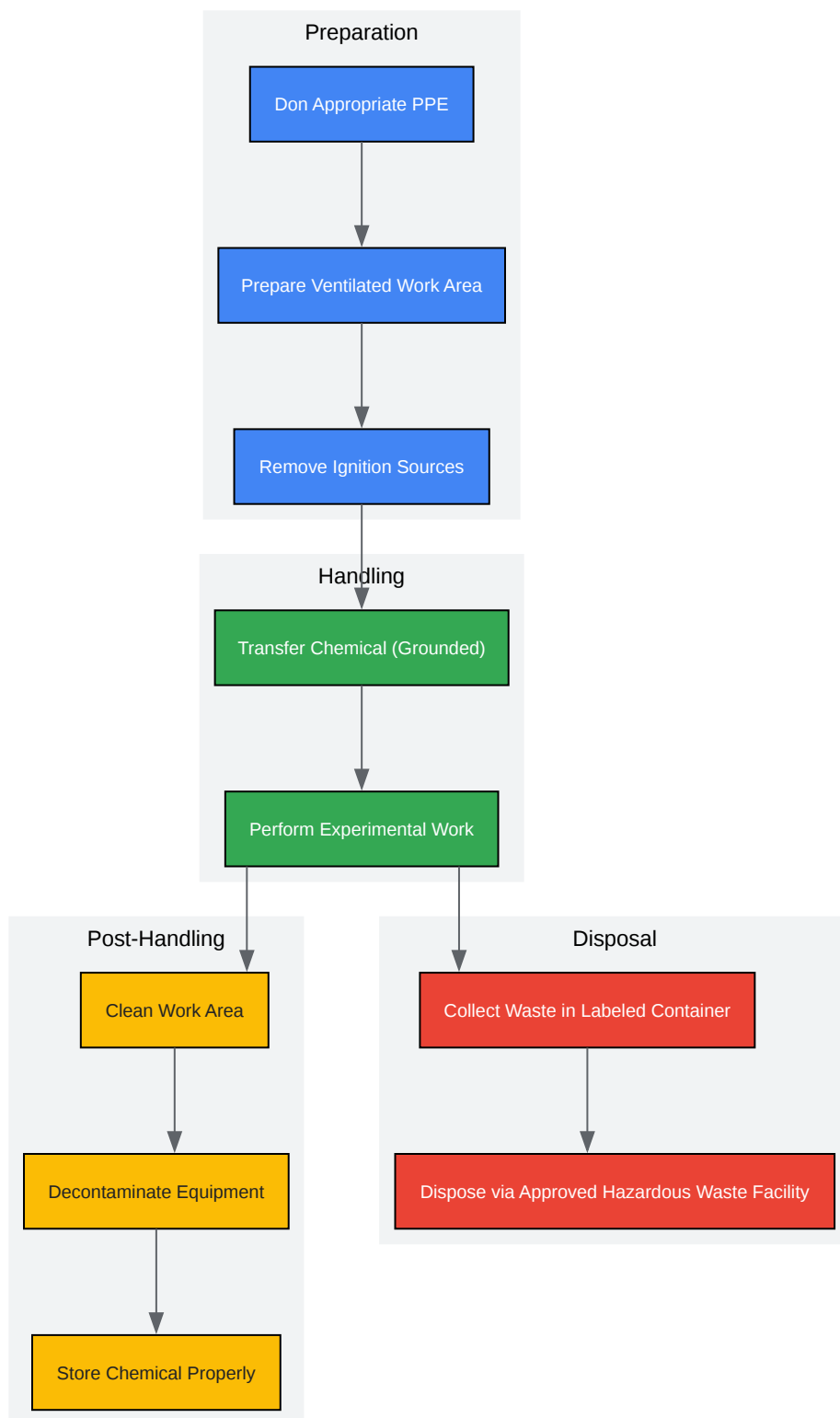
## Quantitative Data Summary

| Property          | Value                                             |
|-------------------|---------------------------------------------------|
| Molecular Formula | C5H10O2                                           |
| Molecular Weight  | 102.13 g/mol                                      |
| Boiling Point     | 140-141 °C                                        |
| Density           | 0.971 g/mL at 25 °C                               |
| Flash Point       | 42 °C (107.6 °F) - closed cup <a href="#">[4]</a> |

## Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **3-Hydroxy-3-methyl-2-butanone**.

## Safe Handling and Disposal of 3-Hydroxy-3-methyl-2-butanone



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Caption: Workflow for handling and disposal of **3-Hydroxy-3-methyl-2-butanone**.

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## References

- 1. sds.metasci.ca [sds.metasci.ca]
- 2. fishersci.com [fishersci.com]
- 3. Page loading... [wap.guidechem.com]
- 4. 3-ヒドロキシ-3-メチル-2-ブタノン 95% anhydrous basis | Sigma-Aldrich [sigmaaldrich.com]
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